

Thermodynamic Properties of Disodium Phosphate Dihydrate Solutions: An In-depth Technical Guide

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Compound of Interest

Compound Name: Disodium phosphate dihydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of aqueous solutions of **disodium phosphate dihydrate** ($\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$). Disodium phosphate is a critical excipient in pharmaceutical formulations, primarily utilized as a buffering agent to maintain pH stability, which is essential for drug solubility, stability, and efficacy.^{[1][2][3]} A thorough understanding of the thermodynamic behavior of its solutions is paramount for robust formulation development and ensuring product quality.

This guide presents quantitative data in structured tables, details the experimental protocols for measuring these properties, and provides visualizations of key processes and workflows.

Quantitative Thermodynamic Data

The following tables summarize key thermodynamic properties of disodium phosphate solutions. It is important to note that much of the available experimental data pertains to the anhydrous salt (Na_2HPO_4). Data for the dihydrate is less common and in some cases has been derived or requires careful consideration of the hydration state.

Table 1: Density of Aqueous Disodium Hydrogen Phosphate (Na_2HPO_4) Solutions at 20°C

The density of a solution is a fundamental physical property required for various calculations, including the conversion between molarity and molality.

Mass % Na ₂ HPO ₄	Molality (mol/kg)	Molarity (mol/L)	Density (g/cm ³)
1.5	0.107	0.107	1.0131
2.0	0.144	0.143	1.0180
2.5	0.181	0.180	1.0229
3.0	0.218	0.217	1.0279
3.5	0.255	0.255	1.0328
4.0	0.293	0.292	1.0378
4.5	0.332	0.331	1.0428
5.0	0.371	0.369	1.0478

Data sourced from "CONCENTRATIVE PROPERTIES OF AQUEOUS SOLUTIONS".

Table 2: Apparent Molar Heat Capacity and Calculated Specific Heat Capacity of Aqueous Na₂HPO₄ Solutions at 25°C

The heat capacity of a solution is crucial for understanding and modeling thermal effects during formulation processes such as dissolution and dilution.

Molality (mol/kg)	Apparent Molar Heat Capacity (J/mol·K)	Specific Heat Capacity of Solution (J/g·K)
0.1	-105	4.14
0.2	-90	4.10
0.3	-80	4.06
0.4	-72	4.02
0.5	-65	3.98

Apparent molar heat capacity data is essential for calculating the specific heat capacity of the solution. Note that this data is for the anhydrous salt and adjustments may be needed for the dihydrate.

Table 3: Integral Enthalpy of Solution of Disodium Phosphate Hydrates at 25°C

The enthalpy of solution quantifies the heat absorbed or released upon dissolution and is a critical parameter in assessing the thermal stability of a formulation.

Hydrate Form	Enthalpy of Solution (kJ/mol)
Na ₂ HPO ₄ ·2H ₂ O (Dihydrate)	Data reported but not tabulated
Na ₂ HPO ₄ ·12H ₂ O (Dodecahydrate)	95.16

The integral heat of solution for the dihydrate has been experimentally measured, though comprehensive tabulated data across various concentrations is not readily available in the reviewed literature. The value for the dodecahydrate is provided for comparison.

Table 4: Osmotic and Mean Ionic Activity Coefficients of Aqueous Na₂HPO₄ Solutions at 298.15 K (25°C)

Osmotic and activity coefficients are measures of the deviation of a solution from ideal behavior and are vital for predicting colligative properties and chemical potentials.

Molality (mol/kg)	Osmotic Coefficient (ϕ)	Mean Ionic Activity Coefficient (γ_{\pm})
0.1	0.730	0.445
0.2	0.701	0.365
0.3	0.686	0.322
0.4	0.678	0.294
0.5	0.674	0.273
0.6	0.672	0.257
0.7	0.672	0.244
0.8	0.674	0.234
0.9	0.676	0.225
1.0	0.680	0.218

These coefficients are derived from isopiestic measurements and are crucial for accurate thermodynamic modeling of disodium phosphate solutions.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Detailed and reproducible experimental methodologies are fundamental to generating high-quality thermodynamic data. The following sections outline the protocols for determining the key properties discussed.

Density Measurement using a Pycnometer

Objective: To accurately determine the density of a **disodium phosphate dihydrate** solution at a specific temperature.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance (accurate to ± 0.0001 g)

- Thermostatically controlled water bath
- Thermometer
- Volumetric flasks and pipettes for solution preparation
- Distilled or deionized water
- Cleaning supplies (e.g., acetone, lint-free wipes)

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and then with distilled water. Dry the pycnometer completely in an oven and allow it to cool to room temperature in a desiccator.
- **Mass of Empty Pycnometer:** Accurately weigh the dry, empty pycnometer with its stopper on the analytical balance. Record this mass as m_1 .
- **Calibration with Water:** Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary.
- **Thermostatic Equilibration:** Place the filled pycnometer in the thermostatically controlled water bath set to the desired temperature (e.g., 20.0 ± 0.1 °C). Allow it to equilibrate for at least 30 minutes.
- **Final Volume Adjustment:** After equilibration, carefully wipe dry the exterior of the pycnometer, paying close attention to the area around the capillary. The water level should be exactly at the top of the capillary.
- **Mass of Pycnometer with Water:** Weigh the pycnometer filled with water and record this mass as m_2 .
- **Density of Water:** Obtain the density of pure water (ρ_{water}) at the experimental temperature from a reliable reference.
- **Volume of Pycnometer:** Calculate the exact volume of the pycnometer (V_p) using the formula: $V_p = (m_2 - m_1) / \rho_{\text{water}}$

- **Measurement with Sample Solution:** Empty and thoroughly dry the pycnometer. Fill it with the **disodium phosphate dihydrate** solution of known concentration.
- **Repeat Equilibration and Weighing:** Repeat steps 4, 5, and 6 for the sample solution. Record the mass of the pycnometer filled with the solution as m_3 .
- **Density of Solution:** Calculate the density of the solution (ρ_{solution}) using the formula:
$$\rho_{\text{solution}} = (m_3 - m_1) / V_p$$

Enthalpy of Solution by Calorimetry

Objective: To measure the enthalpy change when a known amount of **disodium phosphate dihydrate** is dissolved in water.

Apparatus:

- Coffee-cup calorimeter (two nested polystyrene cups with a lid)
- Magnetic stirrer and stir bar
- Digital thermometer (accurate to ± 0.1 °C)
- Analytical balance
- Graduated cylinder or volumetric pipette
- Timer
- **Disodium phosphate dihydrate** solid
- Distilled water

Procedure:

- **Calorimeter Assembly:** Assemble the coffee-cup calorimeter. Place a magnetic stir bar inside the inner cup.
- **Mass of Water:** Add a known volume (e.g., 100.0 mL) of distilled water to the calorimeter. Accurately weigh the calorimeter with the water and record the mass.

- Initial Temperature: Place the lid on the calorimeter, insert the thermometer, and start the magnetic stirrer at a gentle speed. Record the temperature of the water at regular intervals (e.g., every 30 seconds) until it stabilizes (reaches thermal equilibrium). This stable temperature is the initial temperature, T_{initial} .
- Mass of Solute: Accurately weigh a specific amount of **disodium phosphate dihydrate** solid (e.g., 5 g).
- Dissolution: Quickly and carefully add the weighed solid to the water in the calorimeter. Immediately replace the lid.
- Temperature Monitoring: Continue to record the temperature at regular intervals as the solid dissolves. The temperature will either increase (exothermic) or decrease (endothermic).
- Final Temperature: Monitor the temperature until it reaches a maximum or minimum value and then starts to return towards room temperature. The highest or lowest temperature reached is the final temperature, T_{final} .
- Calculations:
 - Heat absorbed/released by the solution (q_{solution}): $q_{\text{solution}} = m_{\text{solution}} \times c_{\text{solution}} \times \Delta T$ where:
 - m_{solution} is the total mass of the water and the dissolved salt.
 - c_{solution} is the specific heat capacity of the solution (for dilute solutions, this can be approximated as the specific heat capacity of water, 4.184 J/g·K).
 - $\Delta T = T_{\text{final}} - T_{\text{initial}}$.
 - Heat of reaction (q_{rxn}): $q_{\text{rxn}} = -q_{\text{solution}}$
 - Molar enthalpy of solution (ΔH_{soln}): $\Delta H_{\text{soln}} = q_{\text{rxn}} / n_{\text{solute}}$ where n_{solute} is the number of moles of the dissolved **disodium phosphate dihydrate**.

Osmotic and Activity Coefficients by Isopiestic Method

Objective: To determine the osmotic and activity coefficients of **disodium phosphate dihydrate** solutions by comparing their vapor pressures with that of a reference solution.

Apparatus:

- Isopiestic apparatus (a desiccator or a specially designed chamber that can be evacuated and thermostatted)
- Small, flat-bottomed dishes (e.g., of silver or platinum)
- Analytical balance
- Thermostatically controlled bath or oven
- Vacuum pump
- Reference solution with known osmotic coefficients (e.g., NaCl or KCl solutions)
- **Disodium phosphate dihydrate** solutions of known molalities

Procedure:

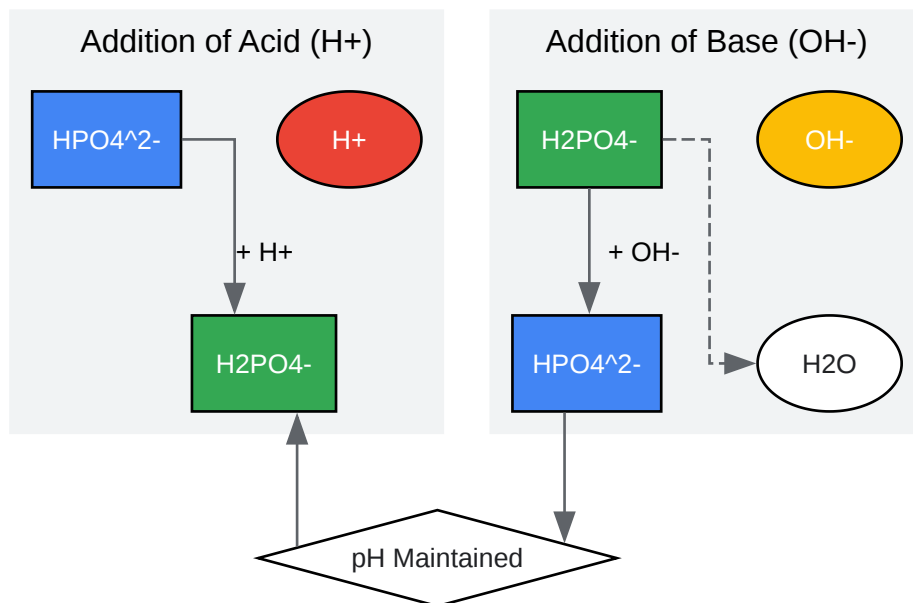
- Preparation: Prepare a series of **disodium phosphate dihydrate** solutions of accurately known molalities. Also, prepare a reference solution (e.g., NaCl) of known molality.
- Loading the Apparatus: Place accurately weighed amounts of the sample solutions and the reference solution into separate dishes inside the isopiestic chamber.
- Equilibration: Seal the chamber, evacuate it to a low pressure, and place it in a thermostatically controlled bath at the desired temperature (e.g., 298.15 K). The solutions are left to equilibrate for a period of several days to weeks. During this time, water evaporates from the solutions with higher vapor pressure and condenses into the solutions with lower vapor pressure until the vapor pressure is uniform throughout the chamber.
- Reaching Equilibrium: Equilibrium is reached when the molalities of the solutions in all the dishes become constant. This is determined by periodically removing the chamber, carefully releasing the vacuum, and weighing the dishes. The process is repeated until consecutive weighings show no significant change in mass.

- Final Molalities: Once equilibrium is established, the final mass of each solution is used to calculate its equilibrium molality.
- Calculation of Osmotic Coefficient: At isopiestic equilibrium, the water activity (a_w) is the same for all solutions. The osmotic coefficient (ϕ) of the sample solution can be calculated using the following relationship: $v_{\text{sample}} \times m_{\text{sample}} \times \phi_{\text{sample}} = v_{\text{ref}} \times m_{\text{ref}} \times \phi_{\text{ref}}$ where:
 - v is the number of ions per formula unit (3 for Na_2HPO_4).
 - m is the equilibrium molality.
 - ϕ_{ref} is the known osmotic coefficient of the reference solution at its equilibrium molality.
- Calculation of Activity Coefficient: The mean ionic activity coefficient (γ_{\pm}) can then be calculated from the osmotic coefficients over a range of molalities using the Gibbs-Duhem equation, often through numerical integration.

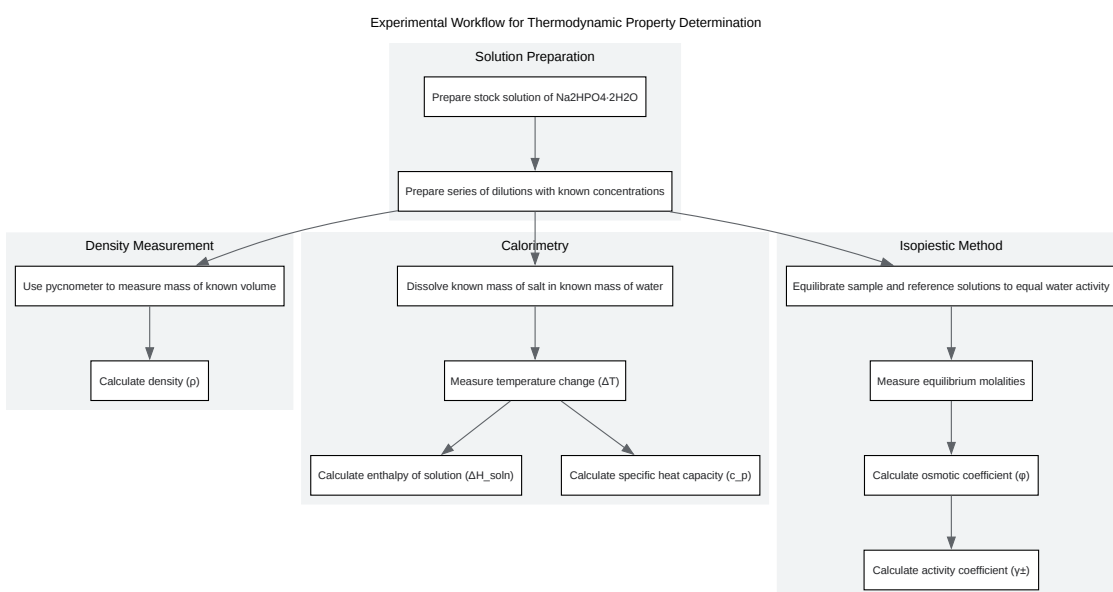
Visualizations of Key Concepts and Workflows

The following diagrams, generated using Graphviz, illustrate important relationships and experimental processes relevant to the thermodynamic properties of **disodium phosphate dihydrate** solutions.

Phosphate Buffer System Mechanism

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Caption: Mechanism of pH buffering by the phosphate system.



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Caption: Workflow for determining thermodynamic properties.

In conclusion, this guide provides essential thermodynamic data and detailed experimental protocols for the characterization of **disodium phosphate dihydrate** solutions. This information is invaluable for researchers and professionals in drug development, enabling more precise control over formulation parameters and contributing to the development of stable and effective pharmaceutical products. Further research to obtain more comprehensive data, particularly for the specific heat capacity and enthalpy of solution of the dihydrate form across a range of concentrations and temperatures, would be beneficial for the field.

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